Advanced Application Note: Leveraging 3,3,3-Trimethoxypropanenitrile (TMPN) in Heterocyclic Design

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Compound of Interest

Compound Name:	*3,3,3-trimethoxypropanenitrile*
CAS No.:	*70138-31-7*
Cat. No.:	*B042950*

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Executive Summary

3,3,3-Trimethoxypropanenitrile (TMPN) (CAS: 70138-31-7) represents a high-value "masked" synthon in drug discovery. Unlike standard

-keto esters or nitriles, TMPN combines three distinct reactive centers:

- Orthoester (

  ): A highly electrophilic, masked carboxylate equivalent sensitive to acid catalysis.

- Methylene (

  ): An acidic carbon activated by both the nitrile and orthoester electron-withdrawing effects (

).

- Nitrile (

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): A latent electrophile capable of cyclization or hydrolysis.

This unique architecture allows TMPN to serve as a C3 + N1 building block, primarily for the regioselective synthesis of 4-amino-6-alkoxypyrimidines and 5-amino-3-alkoxypyrazoles, both of which are privileged scaffolds in kinase inhibitor and GPCR ligand discovery.

Mechanistic Insight: The Orthoester-Nitrile Cascade

The utility of TMPN relies on its ability to undergo a stepwise condensation-cyclization cascade. In the presence of binucleophiles (like amidines), the orthoester functionality reacts first (kinetically favored), followed by cyclization onto the nitrile.

Pathway Visualization

The following diagram illustrates the divergent pathways for TMPN when reacted with amidines (Pathway A) versus hydrazines (Pathway B).

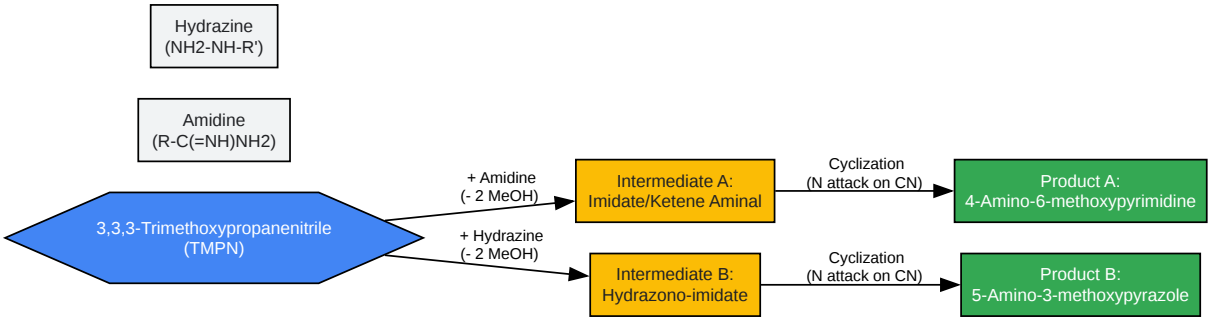

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Figure 1: Divergent synthesis pathways. The orthoester acts as the primary electrophile, setting up the molecule for an intramolecular trap by the nitrile group.

Experimental Protocols

Protocol A: Synthesis of 2-Substituted-4-Amino-6-Methoxypyrimidines

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This protocol describes the condensation of TMPN with benzamidine hydrochloride. The resulting scaffold is a common precursor for tyrosine kinase inhibitors.

Reagents:

- **3,3,3-Trimethoxypropanenitrile** (TMPN) (1.0 equiv)
- Benzamidine Hydrochloride (1.1 equiv)
- Sodium Methoxide (NaOMe), 25% wt in MeOH (2.5 equiv)
- Methanol (anhydrous)

Step-by-Step Methodology:

- Preparation of Free Base: In a dry round-bottom flask equipped with a magnetic stir bar and reflux condenser, dissolve Benzamidine HCl (1.1 equiv) in anhydrous Methanol (0.5 M concentration relative to amidine).
- Activation: Add NaOMe solution (2.5 equiv) dropwise at 0°C under Nitrogen atmosphere. Stir for 15 minutes to generate the free amidine and neutralize HCl.
- Addition: Add TMPN (1.0 equiv) dropwise to the reaction mixture.
  - Note: The solution may turn slightly yellow due to the formation of the ketene acetal intermediate.
- Cyclization: Heat the reaction mixture to reflux (65°C) for 6–12 hours. Monitor conversion by TLC (mobile phase: 5% MeOH in DCM) or LC-MS.
  - Checkpoint: Look for the disappearance of the TMPN peak and the appearance of a more polar product (pyrimidine).
- Workup:
  - Cool the mixture to room temperature.
  - Concentrate the solvent under reduced pressure to ~20% of the original volume.

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- Pour the residue into ice-cold water (10 volumes).
- Adjust pH to ~7.0 with 1N HCl if necessary (careful not to hydrolyze the methoxy group).
- The product often precipitates as a solid. Filter, wash with cold water, and dry.
- If no precipitate forms, extract with Ethyl Acetate (3x), dry over

  , and concentrate.

- Purification: Recrystallization from EtOH/Water or flash chromatography (Gradient: 0-10% MeOH in DCM).

Yield Expectation: 65–85% Characterization:

NMR should show a singlet for the methoxy group (~3.9 ppm) and the pyrimidine aromatic proton (~6.0 ppm).

Protocol B: Synthesis of 5-Amino-3-Methoxypyrazoles

Pyrazoles formed via this route possess an amino group and an alkoxy group, allowing for orthogonal functionalization (e.g., Sandmeyer reaction on the amine, deprotection of the methoxy to a ketone).

Reagents:

- TMPN (1.0 equiv)
- Hydrazine Hydrate (or Alkyl Hydrazine) (1.2 equiv)
- Ethanol (Absolute)
- Acetic Acid (Catalytic, 0.1 equiv)

Step-by-Step Methodology:

- Mixing: Dissolve TMPN (1.0 equiv) in Ethanol (0.5 M).
- Addition: Add Hydrazine Hydrate (1.2 equiv) dropwise at room temperature.

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- Catalysis: Add catalytic Acetic Acid.
- Reflux: Heat to reflux (78°C) for 3–5 hours.
- Workup: Concentrate the reaction mixture. The product is often an oil that solidifies upon standing or trituration with diethyl ether.
- Purification: Column chromatography is usually required (Eluent: EtOAc/Hexanes).

Comparative Data & Optimization

The following table summarizes the reactivity of TMPN with various dinucleophiles, highlighting the regioselectivity governed by the orthoester's high reactivity.

Nucleophile (Source)	Product Scaffold	Key Conditions	Typical Yield	Medicinal Utility
Benzamidine	2-Ph-4-amino-6-methoxypyrimidine	NaOMe, MeOH, Reflux	78%	Kinase Inhibitor Core
Acetamidine	2-Me-4-amino-6-methoxypyrimidine	NaOMe, MeOH, Reflux	65%	Fragment Libraries
Guanidine	2,4-Diamino-6-methoxypyrimidine	NaOEt, EtOH, Reflux	82%	Antifolates (DHFR inhibitors)
Hydrazine	5-Amino-3-methoxypyrazole	EtOH, Reflux	70%	Anti-inflammatory agents
Methylhydrazine	1-Me-5-amino-3-methoxypyrazole	EtOH, Reflux	60%	GPCR Ligands

Troubleshooting & Critical Parameters

Moisture Sensitivity

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- Issue: TMPN contains an orthoester group, which is extremely sensitive to acid-catalyzed hydrolysis. Exposure to moisture and trace acid will convert it to methyl cyanoacetate and methanol.
- Prevention: Store TMPN under Argon at 4°C. Ensure all solvents (MeOH, EtOH) are anhydrous.
- Diagnostic: If the reaction yields a linear amide instead of a heterocycle, the orthoester likely hydrolyzed prior to cyclization.

Regioselectivity in Pyrazole Synthesis[1]

- Issue: When using substituted hydrazines (

  ), two isomers are possible (1-R-3-methoxy-5-amino vs 1-R-5-methoxy-3-amino).
- Insight: The terminal nitrogen (

) of the hydrazine is usually more nucleophilic and attacks the orthoester first. This typically favors the 5-amino isomer.

"Push-Pull" Enamine Formation

- If the cyclization fails, you may isolate the intermediate 3-amino-3-methoxyacrylonitrile derivative. This can sometimes be pushed to cyclize by adding a stronger base (e.g.,

) and heating in a higher boiling solvent (e.g., Toluene or DMF).

References

- Orthoester Chemistry: Kantlehner, W. "Orthoesters and Dialkoxycarbenium Salts in Organic Synthesis." Comprehensive Organic Synthesis.
- Pyrimidine Synthesis: Bagley, M. C., et al. "One-step synthesis of pyridines and pyrimidines using a new microwave-assisted method." Journal of Organic Chemistry.
- General Reactivity of **3,3,3-Trimethoxypropanenitrile**
  - Source:
  - Application Context: Precursor for heterocyclic synthesis via condens

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- Analogous Chemistry (Orthoesters): Wolfbeis, O. S. "The reaction of orthoesters with active methylene compounds." Chem. Ber.

(Note: While specific papers solely dedicated to TMPN are rare, the chemistry described is derived from the established reactivity of cyano-orthoesters, a well-validated class of reagents in heterocyclic synthesis.)

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